

# Personal protective equipment for handling Ethyl 1-hydroxycyclohexanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 1-hydroxycyclohexanecarboxylate

Cat. No.: B075168

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## Safe Handling and Disposal of Ethyl 1-hydroxycyclohexanecarboxylate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 1-hydroxycyclohexanecarboxylate**. The following procedures are designed to ensure safe operational use and proper disposal of this chemical.

## Hazard Identification and Personal Protective Equipment

**Ethyl 1-hydroxycyclohexanecarboxylate** is classified as a chemical that can cause skin and eye irritation and may lead to respiratory irritation.[1] It is also considered harmful to aquatic life with long-lasting effects.[2][3][4] Adherence to proper personal protective equipment (PPE) protocols is mandatory to minimize exposure risk.

Hazard Class	GHS Hazard Statements
Skin Irritation	H315: Causes skin irritation[1]
Eye Irritation	H319: Causes serious eye irritation[1]
Specific target organ toxicity	H335: May cause respiratory irritation[1]
Hazardous to the aquatic environment	H412: Harmful to aquatic life with long lasting effects[2][3][4]

Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[5] A face shield may be required in situations with a higher risk of splashing.[5][6]
Skin Protection	Wear protective gloves (e.g., butyl-rubber) and protective clothing to prevent skin contact.[1]
Respiratory Protection	Use a vapor respirator or work in a well-ventilated area, such as under a chemical fume hood.[5] If dust or aerosols are generated, a dust respirator is required.[6]

## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for laboratory safety.

### Handling and Storage

- **Handling:** Avoid all direct contact with the skin, eyes, and clothing.[1] Do not breathe in fumes, vapors, or mists.[1][7] Ensure the work area is well-ventilated.[1] After handling, wash hands thoroughly.[1][6]
- **Storage:** Keep the container tightly sealed and store in a cool, dark, and well-ventilated location.[1][5][6] The substance should be stored locked up and away from incompatible materials like oxidizing agents.[1][5][6]

## Disposal Plan

- Chemical Waste: Dispose of contents and containers at an approved waste disposal facility.  
[1] Surplus and non-recyclable materials should be handled by a licensed disposal company.  
[7]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[7]
- Environmental Precautions: Prevent the chemical from entering drains, soil, or other waterways.[1][7]

## Emergency Procedures

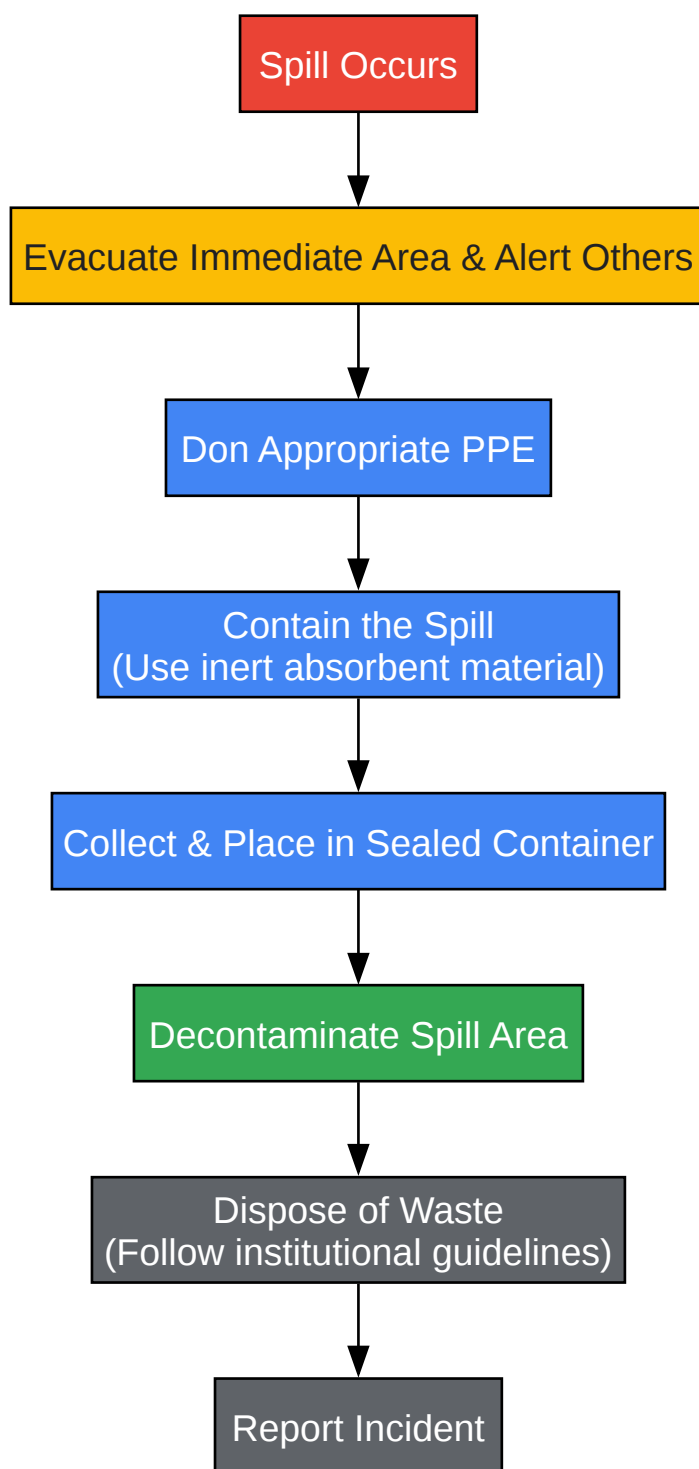
Immediate and appropriate responses to spills and exposures are crucial.

## First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. [1] Flush the affected skin with large amounts of running water for at least 15 minutes.[1] Wash with soap and water.[1][8] If irritation persists, get medical advice.[1][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] If present, remove contact lenses and continue to rinse.[1][8] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water.[1] Never give anything by mouth to a person who is unconscious.[1] Call a physician or poison control center immediately.[9]

## Chemical Spill Response Workflow

In the event of a spill, follow the established protocol to ensure containment and cleanup are performed safely and effectively.



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Caption: Workflow for responding to a chemical spill.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub> [2]
Molecular Weight	172.22 g/mol [2]
Purity	95% (example from one supplier)[1]
Flash Point	> 110 °C / > 230 °F (Data for related compound Ethyl 4-hydroxycyclohexanecarboxylate)[10]

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## References

- 1. aksci.com [aksci.com]
- 2. Ethyl 1-hydroxycyclohexanecarboxylate | C<sub>9</sub>H<sub>16</sub>O<sub>3</sub> | CID 222089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ETHYL 1-HYDROXYCYCLOPENTANE-CARBOXYLATE - Safety Data Sheet [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. capotchem.cn [capotchem.cn]
- 8. carlroth.com [carlroth.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
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